

A Technical Guide to High-Purity Cotinine-d4 for Bioanalytical Applications

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Compound of Interest

Compound Name: Cotinine-d4
CAS No.: 350818-68-7
Cat. No.: B602447

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This guide provides an in-depth technical overview of high-purity, deuterated cotinine (**Cotinine-d4**) for researchers, scientists, and drug development professionals. It details the critical considerations for sourcing this essential internal standard, its application in robust bioanalytical methods, and the biochemical pathways it helps to elucidate.

The Critical Role of Cotinine-d4 in Nicotine Metabolite Analysis

Cotinine, the primary metabolite of nicotine, is a crucial biomarker for assessing exposure to tobacco and nicotine-containing products.^[1] Its longer half-life of 12 to 16 hours, compared to nicotine's 2 to 2.5 hours, makes it a more reliable indicator of nicotine intake.^[2] In quantitative bioanalysis, particularly using liquid chromatography-tandem mass spectrometry (LC-MS/MS), stable isotope-labeled internal standards are indispensable for achieving accurate and precise results. **Cotinine-d4**, a deuterated analog of cotinine, is the gold standard internal standard for such assays. Its chemical and physical properties are nearly identical to the unlabeled analyte, ensuring it behaves similarly during sample extraction, chromatography, and ionization, thus effectively compensating for matrix effects and variations in sample processing.

Sourcing High-Purity Cotinine-d4: A Comparative Analysis of Commercial Suppliers

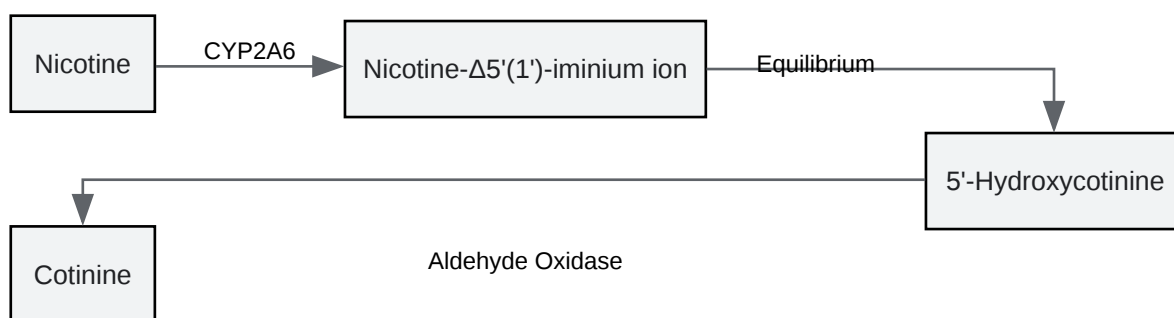
The quality of the **Cotinine-d4** standard is paramount to the integrity of analytical data. Several reputable suppliers offer high-purity **Cotinine-d4**. The following table provides a comparative summary of offerings from prominent commercial vendors.

Supplier	Product Name	Purity Specification	Format
Toronto Research Chemicals (TRC)	S-(-)-Cotinine	>95% (HPLC)[3]	Neat Solid
Cambridge Isotope Laboratories (CIL)	DL-Cotinine (methyl-D ₃ , 98%)	Chemical Purity: 98% [4]	Neat Solid
Cerilliant (distributed by MilliporeSigma)	(±)-Cotinine-D ₃	Not explicitly stated, but provided as a certified reference material in solution.[5]	100 µg/mL in Methanol
BOC Sciences	(±)-Cotinine-[d4]	>95%[6]	Neat Solid

Note: Purity specifications and available formats are subject to change. It is crucial to obtain the most current Certificate of Analysis (CoA) from the supplier for lot-specific information. A CoA from a reputable supplier like TRC will provide detailed analytical data, including identity confirmation by ¹H NMR and MS, and purity assessment by HPLC.[3]

The Biochemical Pathway: From Nicotine to Cotinine

The primary metabolic pathway of nicotine to cotinine is catalyzed by the cytochrome P450 enzyme system, predominantly by the CYP2A6 isoform in the liver.[7][8] This biotransformation is a two-step process.



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Nicotine to Cotinine Metabolic Pathway

Initially, CYP2A6 hydroxylates nicotine at the 5' position of the pyrrolidine ring to form 5'-hydroxynicotine. This intermediate exists in equilibrium with the nicotine- $\Delta 5'(1')$ -iminium ion.^[7] Subsequently, aldehyde oxidase further oxidizes 5'-hydroxynicotine to cotinine.^[7]

Experimental Protocol: Quantification of Cotinine in Human Urine by LC-MS/MS

This section outlines a robust and validated protocol for the quantification of cotinine in human urine using **Cotinine-d4** as an internal standard. This method is a synthesis of established procedures and is suitable for high-throughput analysis.^{[9][10]}

Materials and Reagents

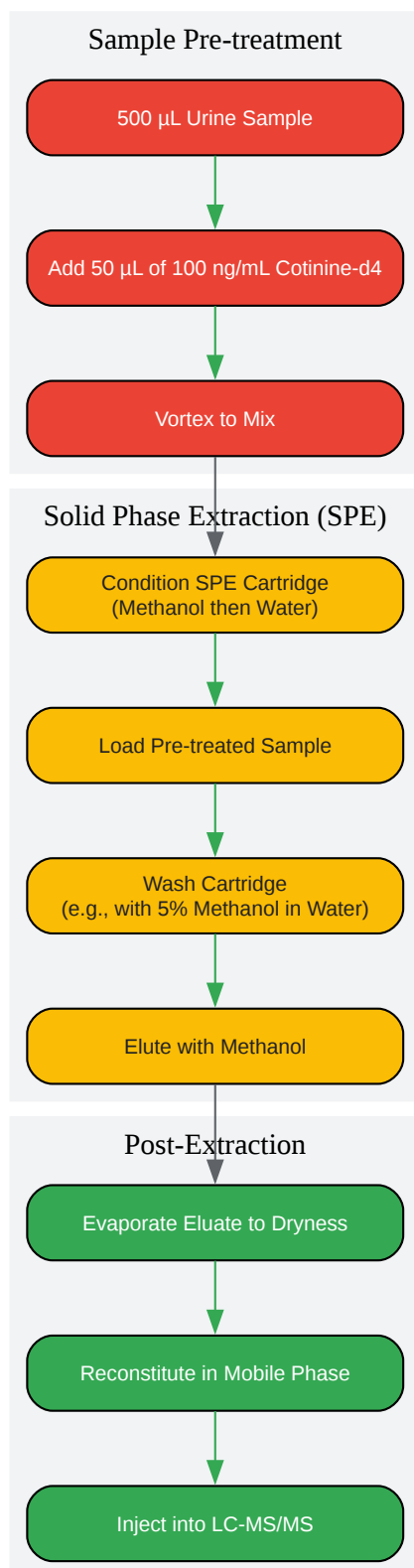
- Cotinine and **Cotinine-d4** standards from a reputable supplier.
- HPLC-grade methanol, acetonitrile, and water.
- Formic acid, analytical grade.
- Human urine samples.
- Solid Phase Extraction (SPE) cartridges (e.g., Strata™-X-C).^[9]

Preparation of Standards and Quality Controls

- **Primary Stock Solutions (1 mg/mL):** Accurately weigh and dissolve Cotinine and **Cotinine-d4** in methanol to prepare individual 1 mg/mL primary stock solutions.
- **Working Standard Solutions:** Serially dilute the Cotinine primary stock solution with a 50:50 methanol:water mixture to prepare working standard solutions for the calibration curve (e.g., 1, 5, 10, 50, 100, 500, and 1000 ng/mL).
- **Internal Standard Working Solution (100 ng/mL):** Dilute the **Cotinine-d4** primary stock solution with a 50:50 methanol:water mixture to a final concentration of 100 ng/mL.
- **Quality Control (QC) Samples:** Prepare QC samples at low, medium, and high concentrations (e.g., 3, 75, and 750 ng/mL) from a separate weighing of the Cotinine standard.

Sample Preparation: Solid Phase Extraction (SPE)

The following workflow illustrates the SPE procedure for extracting cotinine from urine samples.



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